

Safe Disposal of 2,3,5-Trimethylpyrazine-D10: A Procedural Guide

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Compound of Interest

Compound Name: **2,3,5-Trimethylpyrazine-D10**

Cat. No.: **B15554625**

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Ensuring the proper disposal of **2,3,5-Trimethylpyrazine-D10** is critical for laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound safely. The information is derived from safety data sheets and focuses on mitigating the risks associated with this flammable and harmful chemical.

Immediate Safety and Disposal Protocols

2,3,5-Trimethylpyrazine-D10 is classified as a flammable liquid and vapor that is harmful if swallowed and causes serious eye irritation.^{[1][2]} Adherence to proper disposal protocols is mandatory to prevent accidental ignition, contamination, and exposure. Waste must not be disposed of with household garbage or allowed to enter sewage systems.^[1] All disposal activities must comply with local, regional, national, and international regulations.^{[1][3]} It is recommended to engage an approved waste disposal plant for the final disposition of the chemical and its containers.^{[2][4]}

Quantitative Data for 2,3,5-Trimethylpyrazine

The following table summarizes key quantitative data for 2,3,5-Trimethylpyrazine. Note that these properties are for the non-deuterated form but are the most relevant for safety and handling of the D10 isotopologue.

Property	Value
CAS Number	14667-55-1 [1] [2] [5]
EC Number	238-712-0 [1] [5]
Molecular Formula	C7H10N2 [4]
Molecular Weight	122.17 g/mol [4]
Flash Point	54 °C (129.2 °F) [5]
Oral LD50 (Rat)	806 mg/kg [1]
NFPA Rating	Health: 2, Fire: 2, Reactivity: 0 [1]
HMIS Rating	Health: 2, Fire: 2, Reactivity: 0 [1]

Experimental Protocols for Disposal

Unused Product and Contaminated Materials Disposal:

- Segregation: Keep **2,3,5-Trimethylpyrazine-D10** waste separate from other chemical waste streams to avoid incompatible reactions.
- Containment: Place the waste into a suitable, properly labeled, and tightly closed container for disposal.[\[2\]](#)
- Storage: Store the waste container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Professional Disposal: Arrange for collection by a licensed hazardous waste disposal company. Provide them with a copy of the Safety Data Sheet.

Spill Cleanup and Disposal:

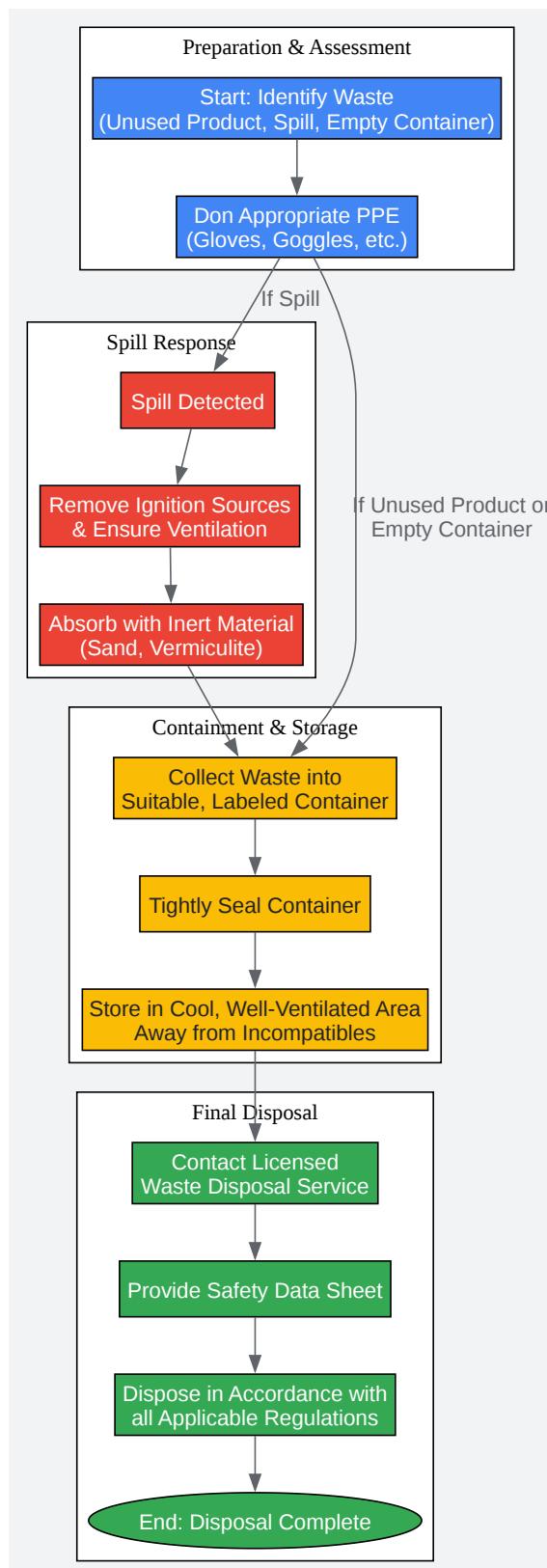
- Eliminate Ignition Sources: Immediately remove all sources of ignition from the spill area, including sparks, open flames, and hot surfaces.[\[2\]](#)[\[6\]](#)[\[7\]](#) Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[5\]](#)
- Ventilation: Ensure the area is well-ventilated to disperse vapors.[\[1\]](#)[\[4\]](#)

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemically resistant gloves, and protective overalls.[7]
- Containment and Absorption: Contain the spill and absorb the liquid using an inert material such as sand, silica gel, or vermiculite.[2][7] Do not use combustible materials like sawdust. [2]
- Collection: Carefully collect the absorbed material and place it into a suitable, closed container for disposal.[2][7]
- Final Disposal: Label the container appropriately and dispose of it as hazardous waste according to official regulations.[1]

Empty Container Disposal:

Empty containers may retain product residue and vapors, making them potentially dangerous. [5] They should be taken to an approved waste handling site for recycling or disposal.[3] Do not reuse empty containers. Uncleaned packaging must be disposed of according to official regulations.[1] Rinsing with water, and a cleansing agent if necessary, may be appropriate for decontamination before disposal.[1]

Disposal Workflow



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Caption: Workflow for the safe disposal of **2,3,5-Trimethylpyrazine-D10**.

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